

# Molecular weight of 2,2-Dimethylsuccinic acid

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## Compound of Interest

Compound Name: 2,2-Dimethylsuccinic acid

Cat. No.: B146840

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## An In-depth Technical Guide to the Molecular and Physicochemical Properties of 2,2-Dimethylsuccinic Acid

This technical guide provides a comprehensive overview of **2,2-Dimethylsuccinic acid**, with a central focus on its molecular weight and key physicochemical properties. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

## Core Properties of 2,2-Dimethylsuccinic Acid

**2,2-Dimethylsuccinic acid**, also known as 2,2-dimethylbutanedioic acid, is a dicarboxylic acid derived from succinic acid by the substitution of two methyl groups at the C2 position.<sup>[1]</sup> This structural modification imparts specific chemical and physical characteristics to the molecule. It belongs to the class of organic compounds known as methyl-branched fatty acids.<sup>[2][3]</sup>

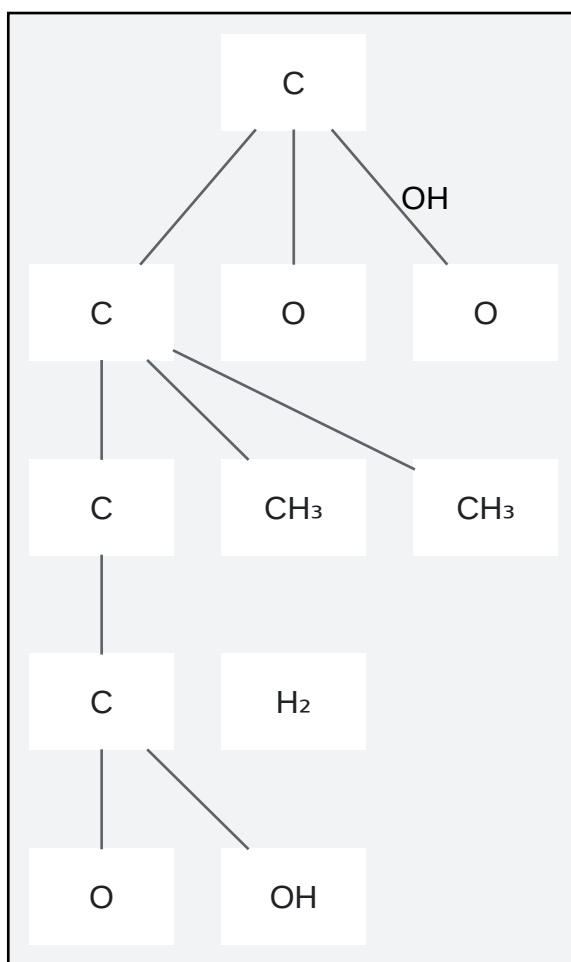
## Physicochemical Data

The quantitative properties of **2,2-Dimethylsuccinic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Average Molecular Weight	146.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Monoisotopic Molecular Weight	146.057908808 Da	<a href="#">[1]</a>
CAS Number	597-43-3	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
IUPAC Name	2,2-dimethylbutanedioic acid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Appearance	White to off-white crystalline solid/powder	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Melting Point	138-142 °C	<a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Solubility in Water	70 mg/mL at 14 °C	<a href="#">[1]</a>
Polar Surface Area	74.6 Å <sup>2</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
pKa (Strongest Acidic)	4.1	<a href="#">[3]</a>

## Structural Information

The chemical structure of **2,2-Dimethylsuccinic acid** is fundamental to its properties. The presence of two carboxylic acid groups and two methyl groups on the same carbon atom creates steric hindrance that influences its reactivity.



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Caption: Chemical structure of **2,2-Dimethylsuccinic acid**.

## Experimental Protocols

Detailed methodologies are crucial for the accurate characterization of chemical compounds. Below are outlines of standard experimental protocols for determining the molecular weight and confirming the structure of **2,2-Dimethylsuccinic acid**.

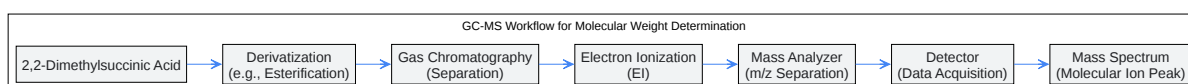
## Molecular Weight Determination by Mass Spectrometry (MS)

Mass spectrometry is a primary technique for determining the molecular weight of a compound. Gas Chromatography-Mass Spectrometry (GC-MS) is particularly suitable for volatile

derivatives of **2,2-Dimethylsuccinic acid**.

Methodology:

- **Sample Preparation (Derivatization):** To increase volatility for GC analysis, the carboxylic acid groups are often converted to esters (e.g., methyl or trimethylsilyl esters). This is achieved by reacting the acid with a suitable agent like diazomethane or BSTFA.
- **Gas Chromatography (GC):** The derivatized sample is injected into a GC system equipped with a capillary column (e.g., DB-5ms). The oven temperature is programmed to ramp up, separating the components of the sample based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry (MS):** As the analyte elutes from the GC column, it enters the mass spectrometer. Electron Ionization (EI) is a common method where the molecule is bombarded with electrons, causing it to ionize and fragment. The mass analyzer separates these ions based on their mass-to-charge ratio ( $m/z$ ), and a detector records their abundance. The unfragmented ionized molecule is known as the molecular ion, and its  $m/z$  value provides the molecular weight.<sup>[13]</sup>



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Caption: Workflow for molecular weight determination via GC-MS.

## Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule, confirming its structure.

#### Methodology:

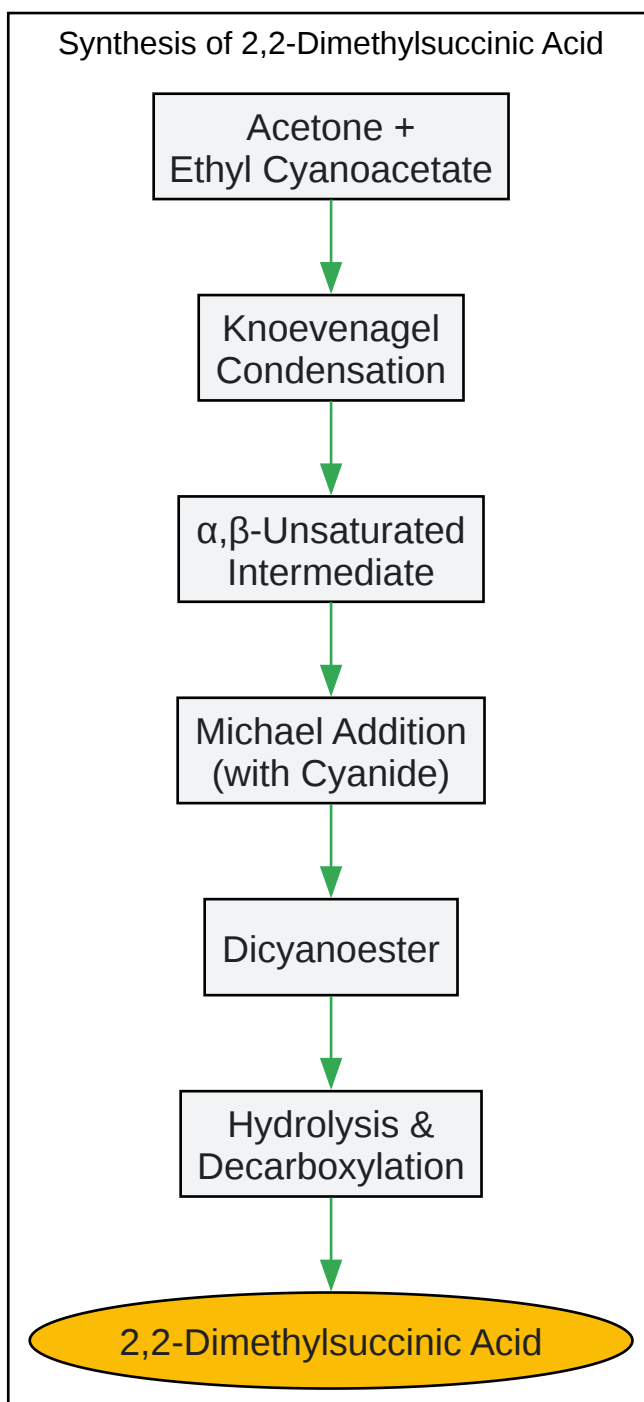
- **Sample Preparation:** A small amount of **2,2-Dimethylsuccinic acid** (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., DMSO-d<sub>6</sub> or D<sub>2</sub>O) in an NMR tube.
- **Data Acquisition:** The tube is placed in the NMR spectrometer. A <sup>1</sup>H NMR spectrum is acquired.
- **Spectral Analysis:** The resulting spectrum is analyzed for chemical shifts, integration (peak area), and multiplicity (splitting pattern). For **2,2-Dimethylsuccinic acid**, the spectrum is expected to be relatively simple, showing a singlet for the two equivalent methyl groups and a singlet for the methylene (CH<sub>2</sub>) group, consistent with its structure.<sup>[10][14]</sup> The acidic protons of the carboxyl groups may appear as a broad singlet or may exchange with the solvent.<sup>[10]</sup>

## Synthesis Pathway

**2,2-Dimethylsuccinic acid** can be synthesized through various routes. A common laboratory-scale synthesis involves a Knoevenagel-Michael reaction sequence.<sup>[11]</sup>

#### Protocol Outline:

- **Knoevenagel Condensation:** Acetone is reacted with a compound containing an active methylene group, such as ethyl cyanoacetate, in the presence of a basic catalyst. This forms an  $\alpha,\beta$ -unsaturated intermediate.
- **Michael Addition:** A nucleophile, such as the cyanide ion (from KCN or NaCN), is added to the unsaturated intermediate.
- **Hydrolysis and Decarboxylation:** The resulting dicyanoester is then subjected to acidic or basic hydrolysis, which converts the nitrile and ester groups to carboxylic acids. Subsequent heating typically leads to decarboxylation, yielding **2,2-Dimethylsuccinic acid**.<sup>[11]</sup>



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Caption: Generalized synthesis pathway for **2,2-Dimethylsuccinic acid**.

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- To cite this document: BenchChem. [Molecular weight of 2,2-Dimethylsuccinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146840#molecular-weight-of-2-2-dimethylsuccinic-acid]

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